

3-Octenal CAS number and molecular formula

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Compound of Interest

Compound Name: 3-Octenal

Cat. No.: B12686514

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An In-depth Technical Guide to 3-Octenal

This technical guide provides a comprehensive overview of **3-Octenal**, a reactive aldehyde of significant interest to researchers in the fields of chemistry, biology, and drug development. This document details its chemical and physical properties, provides a potential synthetic route, and explores its biological significance as a product of lipid peroxidation, including a plausible role in the Nrf2 signaling pathway.

Core Chemical Data

3-Octenal is an unsaturated aldehyde with the molecular formula $C_8H_{14}O$.^[1] It exists as two geometric isomers, (E)-**3-Octenal** and (Z)-**3-Octenal**, each with a distinct CAS number.

Identifier	Value	Reference
Molecular Formula	$C_8H_{14}O$	^[1]
Molecular Weight	126.20 g/mol	^[1]
CAS Number ((E)-isomer)	76595-71-6	^[1]
CAS Number ((Z)-isomer)	78693-34-2	
IUPAC Name ((E)-isomer)	(E)-oct-3-enal	^[1]
IUPAC Name ((Z)-isomer)	(Z)-oct-3-enal	
Synonyms	trans-3-Octenal	^[1]

Physicochemical Properties

A summary of the key physicochemical properties of **3-Octenal** is presented below. These values are critical for understanding its behavior in various experimental settings.

Property	Value	Reference
XlogP	2.2	[1]
Monoisotopic Mass	126.104465066 Da	[1]

Synthesis Protocol

While a specific, detailed published protocol for the synthesis of **3-Octenal** is not readily available, a plausible and widely used method for the formation of α,β -unsaturated aldehydes is the Wittig reaction. This approach involves the reaction of a phosphorus ylide with an aldehyde or ketone.

Proposed Synthesis of (E)-3-Octenal via Wittig Reaction

This protocol outlines a general procedure for the synthesis of (E)-**3-Octenal** based on the principles of the Wittig reaction.

Materials:

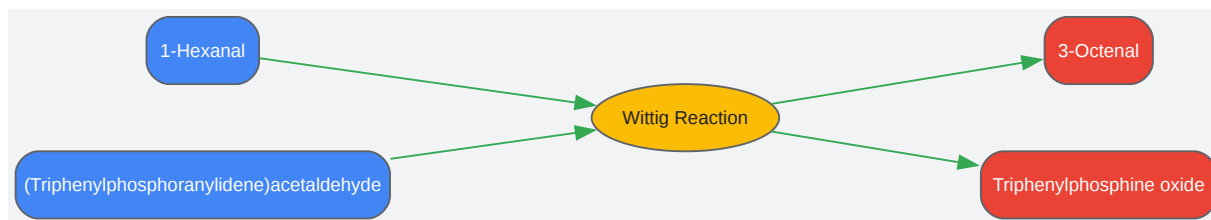
- 1-Hexanal
- (Triphenylphosphoranylidene)acetaldehyde
- Anhydrous solvent (e.g., Tetrahydrofuran (THF) or Dichloromethane (DCM))
- Inert gas (e.g., Argon or Nitrogen)
- Standard glassware for organic synthesis (round-bottom flask, condenser, dropping funnel, etc.)
- Magnetic stirrer and heating mantle

- Reagents for workup and purification (e.g., water, brine, drying agent like anhydrous magnesium sulfate, silica gel for column chromatography, and appropriate solvents for elution).

Procedure:

- **Reaction Setup:** Assemble a dry, three-necked round-bottom flask equipped with a magnetic stir bar, a condenser, and a dropping funnel under an inert atmosphere.
- **Ylide Preparation** (if not commercially available): The phosphorus ylide, (triphenylphosphoranylidene)acetaldehyde, can be prepared by reacting triphenylphosphine with a suitable haloacetaldehyde followed by deprotonation with a strong base.
- **Reaction:** Dissolve (triphenylphosphoranylidene)acetaldehyde in the anhydrous solvent in the reaction flask. To this solution, add 1-hexanal dropwise from the dropping funnel with continuous stirring at room temperature. The reaction is typically exothermic.
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) to observe the consumption of the starting materials and the formation of the product.
- **Workup:** Once the reaction is complete, the solvent is removed under reduced pressure. The residue is then redissolved in a suitable organic solvent and washed with water and brine to remove any water-soluble byproducts.
- **Purification:** The organic layer is dried over an anhydrous drying agent, filtered, and the solvent is evaporated. The crude product is then purified by silica gel column chromatography to isolate the (E)-**3-Octenal**.

Expected Outcome: The Wittig reaction with unstabilized or semi-stabilized ylides tends to favor the formation of the (Z)-isomer, while stabilized ylides often yield the (E)-isomer. The stereochemical outcome can be influenced by the reaction conditions.



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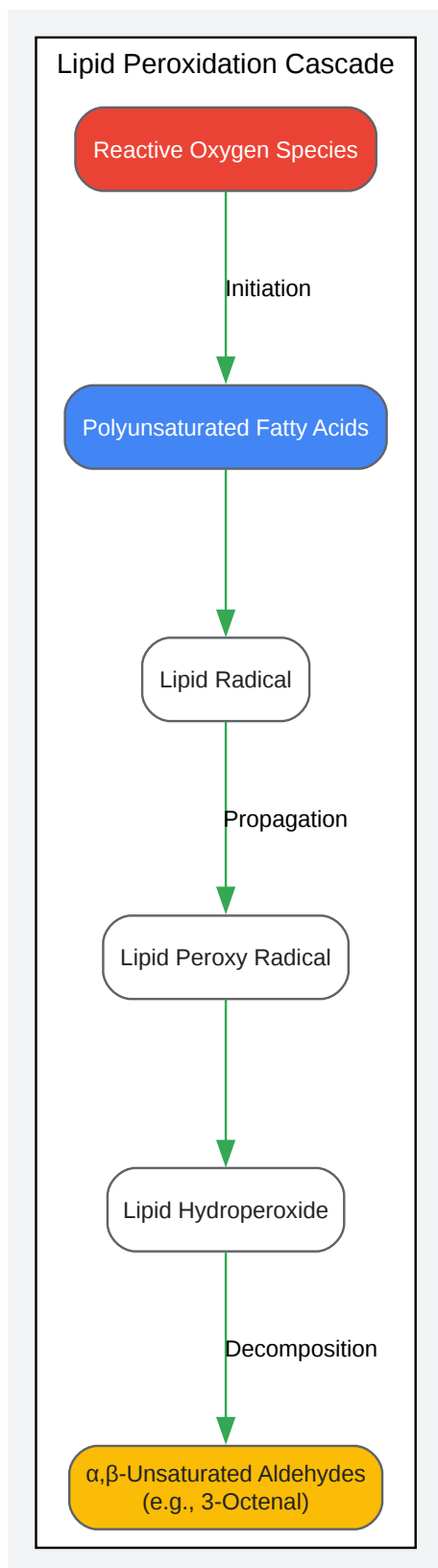
Proposed synthesis of **3-Octenal** via the Wittig reaction.

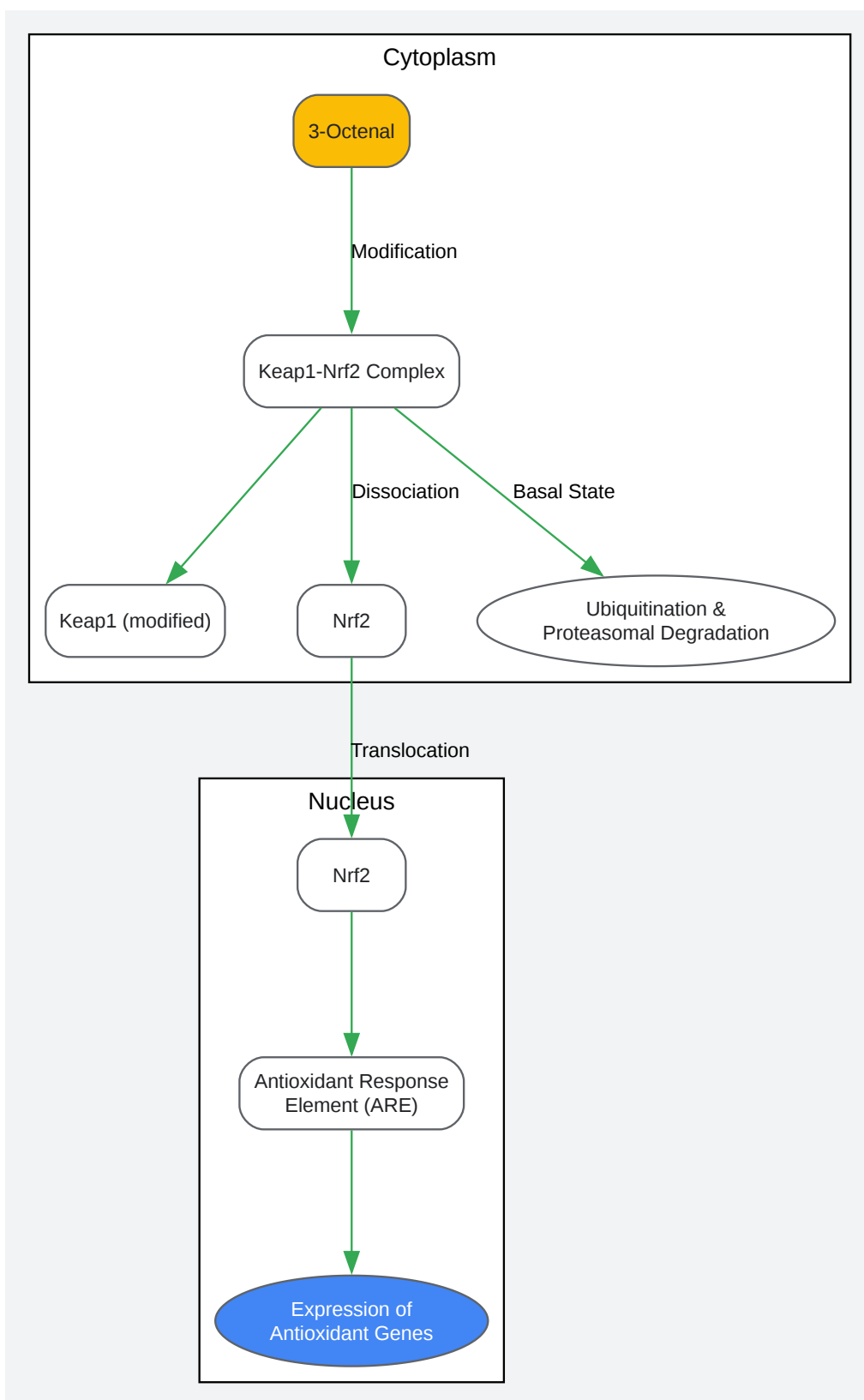
Biological Significance and Signaling Pathways

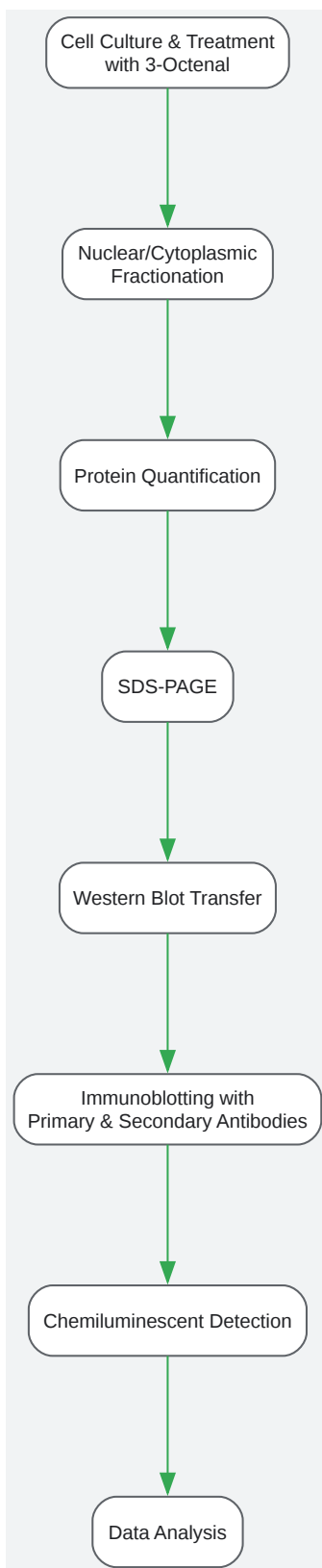
3-Octenal is a known product of lipid peroxidation, a process where oxidants like free radicals attack lipids, particularly polyunsaturated fatty acids.^[2] This process is implicated in cellular damage and is a hallmark of oxidative stress.

Lipid Peroxidation and Aldehyde Formation

The overall process of lipid peroxidation involves three main stages: initiation, propagation, and termination.^[2] During the propagation phase, lipid peroxy radicals are formed, which can then decompose to form a variety of reactive aldehydes, including α,β -unsaturated aldehydes like **3-Octenal**.^[3]







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